

# 4-Bromo-2,6-difluoroaniline CAS number 67567-26-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2,6-difluoroaniline

Cat. No.: B033399

[Get Quote](#)

An In-depth Technical Guide to **4-Bromo-2,6-difluoroaniline** (CAS: 67567-26-4)

This technical guide provides a comprehensive overview of **4-Bromo-2,6-difluoroaniline**, a versatile chemical intermediate with significant applications in pharmaceutical development, materials science, and organic synthesis. This document is intended for researchers, scientists, and drug development professionals.

## Chemical Properties and Identification

**4-Bromo-2,6-difluoroaniline** is a tri-halogenated aniline derivative.<sup>[1]</sup> Its unique structure, featuring a bromine atom at the para-position and two fluorine atoms at the ortho-positions, imparts distinct chemical reactivity, making it a valuable building block in complex molecular synthesis.<sup>[1][2]</sup> The presence of multiple functional groups allows for a wide range of chemical transformations.<sup>[1][2]</sup>

Property	Value	Reference
CAS Number	67567-26-4	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrF <sub>2</sub> N	[4][3][5][6]
Molecular Weight	208.01 g/mol	[2][3]
Appearance	White to brown crystalline powder	[2][3][6]
Melting Point	62-66 °C	[3]
Purity	≥98% (GC)	[3]
InChI Key	BFQSQUAVMNHOF- UHFFFAOYSA-N	[7][8]
SMILES string	<chem>Nc1c(F)cc(Br)cc1F</chem>	[7]

## Synthesis Protocols

The synthesis of **4-Bromo-2,6-difluoroaniline** is most commonly achieved through the bromination of 2,6-difluoroaniline. Two primary methods have been reported, with the direct bromination in acetic acid being a prevalent approach.

### Experimental Protocol: Direct Bromination of 2,6-difluoroaniline

This protocol details a one-step synthesis method.

Materials:

- 2,6-difluoroaniline
- Bromine
- Glacial acetic acid
- Sodium thiosulphate

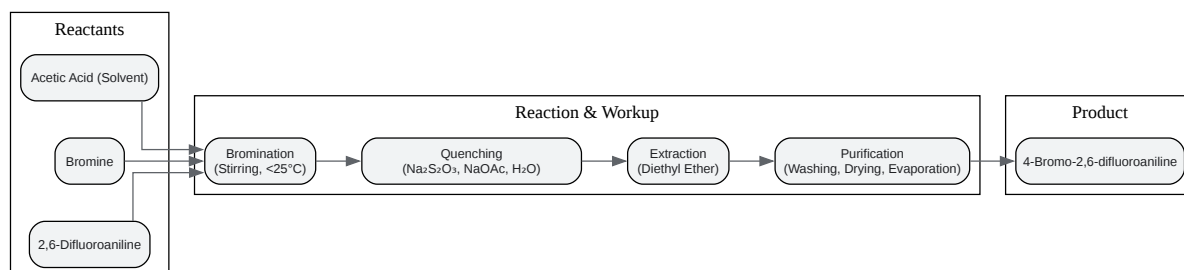
- Sodium acetate
- Water
- Diethyl ether
- Magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:[8]

- Dissolve 2,6-difluoroaniline (101.5 g, 0.79 mol) in glacial acetic acid (550 ml).
- Slowly add a solution of bromine (127.0 g, 0.79 mol) in glacial acetic acid (200 ml) dropwise to the stirred solution, maintaining the temperature below 25°C.
- Stir the mixture at room temperature for 2 hours.
- Add sodium thiosulphate (50 g), sodium acetate (125 g), and water (700 ml) to the reaction mixture.
- Cool the mixture in a refrigerator overnight to precipitate the product.
- Filter the crude product and dissolve it in diethyl ether.
- Wash the ether phase sequentially with water, 10% sodium hydroxide solution, and water.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ .
- Remove the solvent under reduced pressure to yield a pale yellow solid.
- The solid can be further purified by steam distillation to obtain a colorless solid product.

A similar, smaller-scale procedure involves dissolving 2,6-difluoroaniline (3.0 g, 22.56 mmol) in acetic acid (10 mL), followed by the dropwise addition of bromine (1.2 mL).[9] The mixture is stirred for 15 minutes at room temperature.[9] After the reaction, the solvent is evaporated, the residue is neutralized with aqueous sodium carbonate, and the product is extracted with dichloromethane.[9] The combined organic phases are dried and concentrated to yield the final product.[9]

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Bromo-2,6-difluoroaniline**.

## Applications in Research and Development

**4-Bromo-2,6-difluoroaniline** is a key intermediate in the synthesis of a variety of high-value organic molecules. Its utility spans pharmaceuticals, agrochemicals, and materials science.[2][3][6]

### Pharmaceutical Applications

This compound is a crucial building block in the development of novel therapeutic agents.[3] It is particularly valuable in the synthesis of anti-cancer and anti-inflammatory drugs.[3] One notable application is in the preparation of potent inhibitors of the VEGF receptor tyrosine kinase, a key target in angiogenesis-related cancer therapies.[10]

### Agrochemical Applications

In the agricultural sector, **4-Bromo-2,6-difluoroaniline** is used in the formulation of herbicides and pesticides, contributing to improved crop protection.[3]

## Materials Science Applications

The unique electronic properties imparted by the fluorine and bromine substituents make this compound suitable for applications in advanced materials. It is used in the synthesis of:

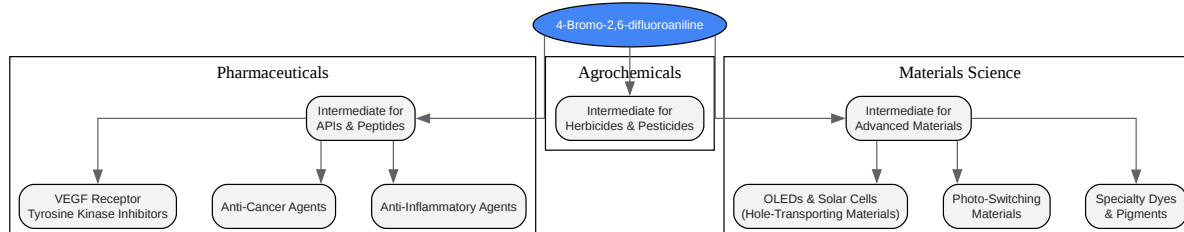
- Hole-transporting materials for perovskite solar cells and OLEDs.[\[1\]](#)
- Photo-switching materials, such as Pd-azobenzene complexes that can reversibly switch between two self-assembled structures.[\[1\]](#)[\[2\]](#)
- Specialty dyes and pigments, where it contributes to enhanced colorfastness and stability.[\[3\]](#)

## Organic Synthesis Reactions

The different reactive sites on the **4-Bromo-2,6-difluoroaniline** molecule allow for a variety of chemical transformations:

- The bromine atom at the para-position is amenable to palladium-catalyzed coupling reactions, such as Suzuki and Heck couplings, enabling the extension of the molecular framework.
- The amine group acts as a nucleophile and can be oxidized to form azo compounds.[\[1\]](#)[\[2\]](#)
- The fluorine atoms modulate the electronic properties of the molecule and can participate in nucleophilic aromatic substitution reactions.[\[1\]](#)[\[2\]](#)

## Application Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Applications of **4-Bromo-2,6-difluoroaniline**.

## Safety and Handling

**4-Bromo-2,6-difluoroaniline** is classified as harmful if swallowed, in contact with skin, or if inhaled.[11][12][13] It can cause skin and serious eye irritation, and may cause respiratory irritation.[11][12]

Precautionary Measures:

- Handling: Use in a well-ventilated area.[11] Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[11][13] Avoid breathing dust, fume, gas, mist, vapors, or spray.[11][13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] Keep away from incompatible materials such as oxidizing agents.[13]
- First Aid:
  - If swallowed: Get medical help.[11]
  - If on skin: Wash with plenty of water.[11]

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[11]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[11]

#### Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

## Conclusion

**4-Bromo-2,6-difluoroaniline** is a highly versatile and valuable chemical intermediate. Its unique structural features and reactivity make it an essential building block in the synthesis of a wide array of compounds with important applications in pharmaceuticals, agrochemicals, and materials science. Proper handling and storage procedures are essential to ensure its safe use in research and development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ossila.com [ossila.com]
- 2. 4-Bromo-2,6-difluoroaniline | cas 67567-26-4 | UniVOOK Chemical [univook.com]

- 3. chemimpex.com [chemimpex.com]
- 4. innospk.com [innospk.com]
- 5. fishersci.ie [fishersci.ie]
- 6. 4-Bromo-2,6-difluoroaniline | Pharmaceutical Intermediate | Baishixing | ETW [etwinternational.com]
- 7. 4-Bromo-2,6-difluoroaniline 98 67567-26-4 [sigmaaldrich.com]
- 8. Synthesis routes of 4-Bromo-2,6-difluoroaniline [benchchem.com]
- 9. 4-Bromo-2,6-difluoroaniline synthesis - chemicalbook [chemicalbook.com]
- 10. 4-Bromo-2,6-difluoroaniline | 67567-26-4 [chemicalbook.com]
- 11. echemi.com [echemi.com]
- 12. static.cymitquimica.com [static.cymitquimica.com]
- 13. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [4-Bromo-2,6-difluoroaniline CAS number 67567-26-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033399#4-bromo-2-6-difluoroaniline-cas-number-67567-26-4]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)